

Personal protective equipment for handling BAY-6035-R-isomer

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Compound of Interest

Compound Name: BAY-6035-R-isomer

Cat. No.: B605945

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Essential Safety and Handling Guide for BAY-6035-R-isomer

For Researchers, Scientists, and Drug Development Professionals

This guide provides critical safety and logistical information for the handling and disposal of **BAY-6035-R-isomer**, a potent and selective inhibitor of SMYD3 (SET and MYND domain-containing protein 3). Adherence to these procedures is essential to ensure a safe laboratory environment.

Personal Protective Equipment (PPE)

The following personal protective equipment is mandatory when handling **BAY-6035-R-isomer** to minimize exposure and ensure personal safety.

PPE Category	Specific Requirements
Eye/Face Protection	Chemical safety glasses or goggles.
Hand Protection	Compatible chemical-resistant gloves (e.g., nitrile rubber).
Skin and Body Protection	Laboratory coat, long-sleeved shirt, and long pants.
Respiratory Protection	A NIOSH-approved respirator is recommended if working with the solid form for extended periods or in a poorly ventilated area.

Operational Plan: Handling and Storage

Proper handling and storage are crucial to maintain the integrity of the compound and the safety of laboratory personnel.

Receiving and Inspection:

- Upon receipt, visually inspect the container for any damage or leaks.
- Verify that the product name and CAS number (2247890-13-5) on the label match the order.
[\[1\]](#)[\[2\]](#)

Preparation of Stock Solutions:

- Handle the solid compound in a well-ventilated area or a chemical fume hood to avoid inhalation of dust.
- **BAY-6035-R-isomer** is soluble in DMSO and ethanol.[\[3\]](#)
- Prepare stock solutions by dissolving the compound in the appropriate solvent to the desired concentration.

Storage:

- Store the solid compound and stock solutions at -20°C for long-term stability.[\[1\]](#)[\[2\]](#)

- For stock solutions, it is recommended to aliquot into single-use volumes to avoid repeated freeze-thaw cycles.^[4]

Disposal Plan

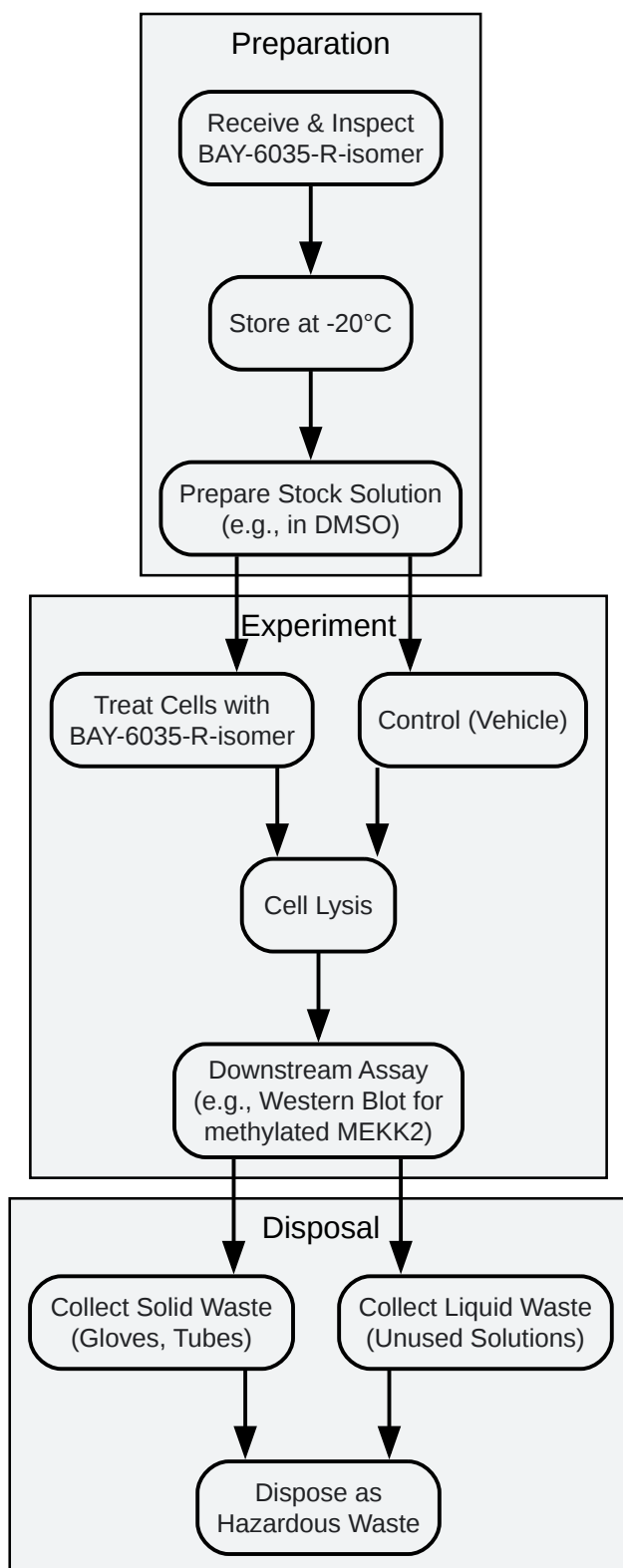
All waste materials contaminated with **BAY-6035-R-isomer** must be disposed of in accordance with institutional, local, state, and federal regulations.

Waste Streams:

- Solid Waste: Contaminated items such as pipette tips, tubes, and gloves should be collected in a designated, sealed hazardous waste container.
- Liquid Waste: Unused solutions and contaminated solvents should be collected in a designated hazardous waste container for chemical waste. Do not dispose of down the drain.

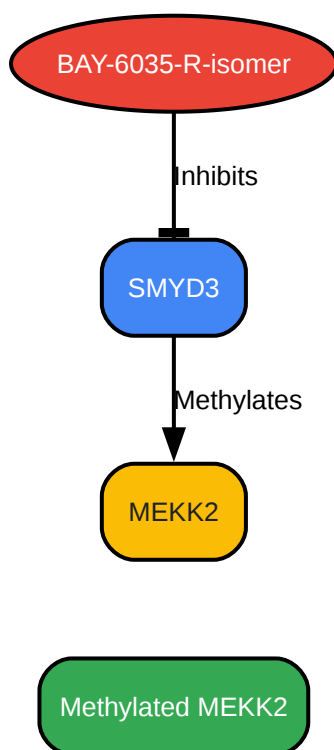
Experimental Workflow and Signaling Pathway

BAY-6035 is a selective inhibitor of the histone methyltransferase SMYD3.^[5] It has been shown to inhibit the methylation of MEKK2, a downstream target of SMYD3.^{[1][4]}



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Caption: Experimental workflow for handling **BAY-6035-R-isomer**.



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Caption: Inhibition of SMYD3-mediated MEKK2 methylation by **BAY-6035-R-isomer**.

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